

Personal protective equipment for handling EOS-984

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Compound of Interest

Compound Name: EOS-984

Cat. No.: B15571528

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Essential Safety and Handling Guide for EOS-984

Disclaimer: No official Safety Data Sheet (SDS) for **EOS-984** is publicly available. This guide is compiled from publicly accessible research and supplier data and is intended for informational purposes only. **EOS-984** is a potent and selective research chemical. All handling, storage, and disposal must be conducted by trained personnel in a controlled laboratory setting after a thorough, site-specific risk assessment. Assume the compound is hazardous in the absence of definitive data.

EOS-984 is a highly potent and selective inhibitor of the Equilibrative Nucleoside Transporter 1 (ENT1).^[1] It is designed to block the immunosuppressive activity of adenosine, thereby restoring the proliferation and function of immune cells.^{[1][2]} Given its potent biological activity, strict adherence to safety protocols is essential to prevent exposure and ensure experimental integrity.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling **EOS-984**. The level of protection should be adapted to the procedure being performed.

Procedure	Minimum Required PPE
Handling Vials/Storage	- Standard Nitrile Gloves- Safety Glasses with Side Shields- Laboratory Coat
Weighing Solid Compound	- Double Nitrile Gloves- Chemical Splash Goggles- Face Shield- Disposable Gown with tight-fitting cuffs- NIOSH-approved Respirator (e.g., N95 for powders)
Preparing Solutions	- Double Nitrile Gloves- Chemical Splash Goggles- Laboratory Coat (Chemical-resistant recommended)
Administering to Animals	- Double Nitrile Gloves- Chemical Splash Goggles- Laboratory Coat or Disposable Gown
Waste Disposal	- Double Nitrile Gloves (Chemical-resistant)- Chemical Splash Goggles- Laboratory Coat

Operational Plan: Handling and Storage

Storage Conditions

Proper storage is critical to maintain the stability and integrity of **EOS-984**.

Format	Storage Temperature	Storage Period
Solid Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from MedChemExpress.

Step-by-Step Handling Protocol

- Designated Area: All work with **EOS-984**, especially with the solid form, must be conducted in a designated area, such as a certified chemical fume hood, a ventilated balance

enclosure, or a glove box to minimize inhalation exposure.

- Weighing the Compound:
 - Wear the appropriate PPE for handling potent solids.
 - Use a dedicated set of spatulas and weighing papers.
 - Employ a "wet-handling" technique where possible by gently dampening the powder with a suitable solvent to prevent aerosolization.
 - Clean the weighing area and all equipment thoroughly with an appropriate solvent (e.g., 70% ethanol) immediately after use.
- Preparing Stock Solutions:
 - Perform all solution preparations within a chemical fume hood.
 - Add the solvent to the pre-weighed **EOS-984** powder slowly to avoid splashing.
 - Use sonication if necessary to fully dissolve the compound, as indicated by solubility data.
 - Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Solubility Data

The following table summarizes the solubility of **EOS-984** in common solvents, which is crucial for preparing stock solutions for various experimental needs.

Solvent	Solubility	Concentration (for Mass)
DMSO	≥ 175 mg/mL (requires ultrasonic)	1 mM: 1.5880 mL/mg 5 mM: 0.3176 mL/mg 10 mM: 0.1588 mL/mg

Experimental Protocols

Preparation of EOS-984 for In Vivo Studies

This protocol provides a step-by-step method to prepare a dosing solution for animal studies, based on supplier recommendations.

Objective: To prepare a clear, injectable solution of **EOS-984**.

Materials:

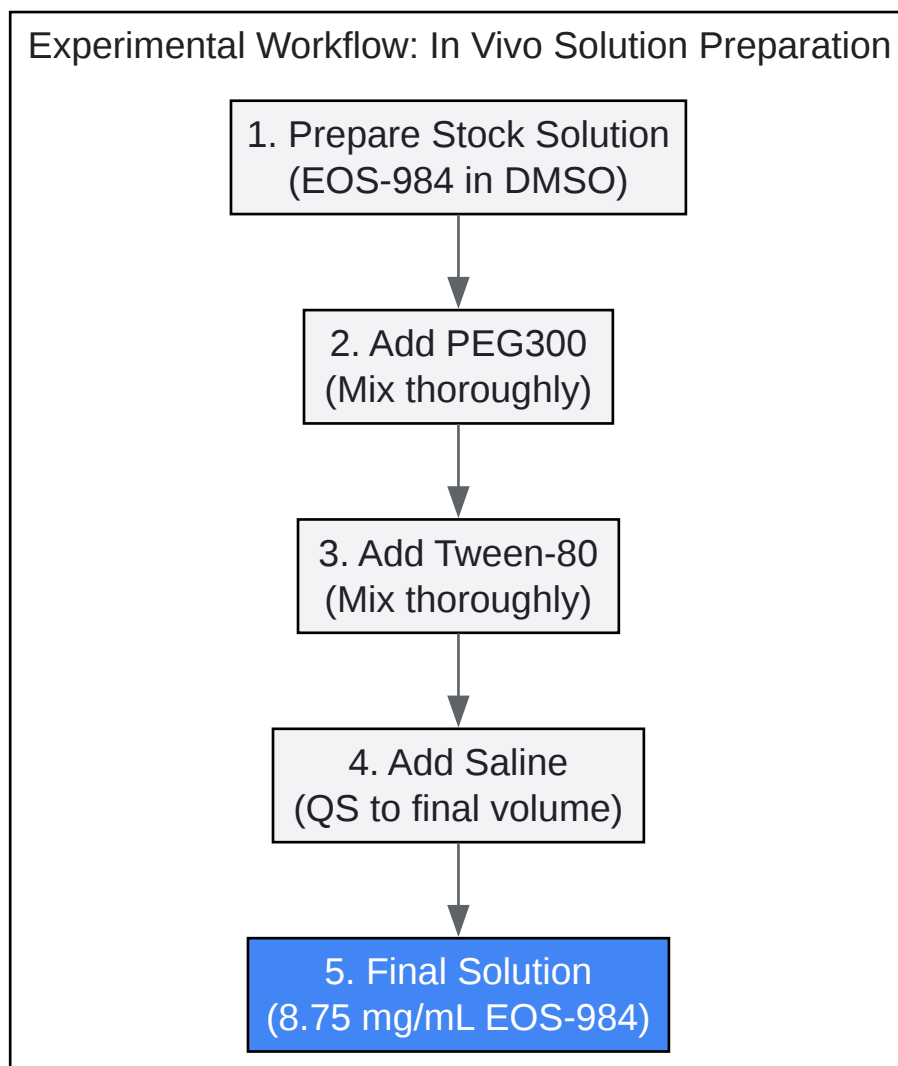
- **EOS-984** powder
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile vials and syringes

Methodology:

- **Prepare Stock Solution:** Prepare a stock solution of **EOS-984** in DMSO (e.g., 87.5 mg/mL).
- **Add Solvents Sequentially:** For a final volume of 1 mL, add each solvent in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Start with 100 µL of the DMSO stock solution.
 - Add 400 µL of PEG300 and mix until uniform.
 - Add 50 µL of Tween-80 and mix until uniform.
 - Add 450 µL of saline to reach the final volume of 1 mL.
- **Final Formulation:** The resulting solution will have a solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, with a final **EOS-984** concentration of 8.75 mg/mL.

[1]

- Sterilization: If required for the experimental route, filter-sterilize the final solution using a 0.22 μm syringe filter into a sterile vial.



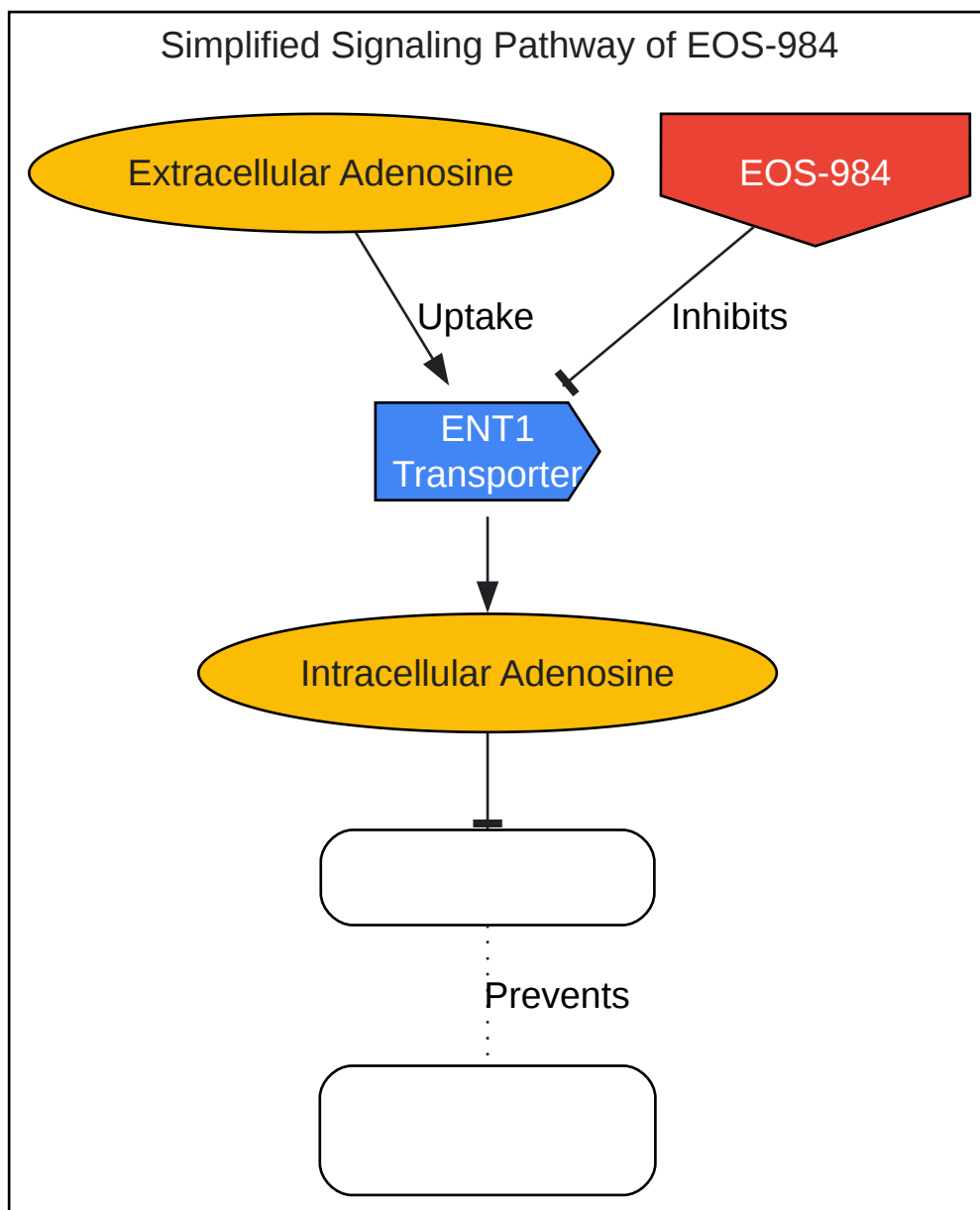
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Caption: Workflow for preparing **EOS-984** dosing solution.

Signaling Pathway: Mechanism of Action

EOS-984 inhibits ENT1, a transporter responsible for moving adenosine across the cell membrane. In the tumor microenvironment, high levels of adenosine suppress T cell activity. By blocking ENT1, **EOS-984** prevents adenosine uptake by T cells, thereby increasing

extracellular adenosine concentration while relieving intracellular adenosine-mediated immunosuppression. This action restores T cell proliferation and effector functions.[2][3]



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Caption: **EOS-984** blocks ENT1, preventing T cell suppression.

Disposal Plan

All waste generated from handling **EOS-984** must be treated as hazardous chemical waste.

- Contaminated PPE and Consumables:
 - All disposable items (gloves, gowns, weighing papers, pipette tips, vials) that come into contact with **EOS-984** must be collected in a dedicated, clearly labeled hazardous waste container.
 - Do not mix this waste with general lab trash or biohazardous waste.
- Liquid Waste:
 - Collect all unused solutions containing **EOS-984** in a sealed, properly labeled hazardous waste container.
 - The container should be stored in a secondary containment bin in a well-ventilated area, away from incompatible materials.
- Empty Containers:
 - The original vial of **EOS-984** powder should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.
 - After rinsing, the vial can be disposed of in a container for contaminated glassware.
- Waste Pickup:
 - Arrange for hazardous waste disposal through your institution's Environmental Health and Safety (EHS) department. Follow all local and national regulations for chemical waste disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Discovery of EOS-984, a potent and selective ENT1 inhibitor - American Chemical Society [acs.digitellinc.com]
- 3. Inhibition of ENT1 relieves intracellular adenosine-mediated T cell suppression in cancer - PMC [pmc.ncbi.nlm.nih.gov]
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